

An In-depth Technical Guide to Handling and Storage of Isopropylmethyldichlorosilane

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Compound of Interest

Compound Name: Isopropylmethyldichlorosilane

Cat. No.: B100586

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For researchers, scientists, and drug development professionals, the safe handling and storage of reactive chemical intermediates are paramount. **Isopropylmethyldichlorosilane** (CAS No. 18236-89-0) is a highly flammable and corrosive organochlorosilane that requires stringent safety protocols to mitigate risks. This guide provides a comprehensive overview of its chemical properties, handling procedures, storage requirements, and emergency response.

Chemical and Physical Properties

Isopropylmethyldichlorosilane is a transparent, corrosive liquid.^[1] It is highly flammable and reacts with moisture, including atmospheric humidity, to produce hydrochloric acid, contributing to its corrosive nature.^[2] Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ Cl ₂ Si	^[1]
Molecular Weight	157.11 g/mol	^[1]
Appearance	Transparent liquid	^[1]
Boiling Point	121 °C	^[1]
Flash Point	14 °C (59 °F)	^[1] ^[3]
Density	1.033 g/mL	^[1]

Hazard Identification and Personal Protective Equipment (PPE)

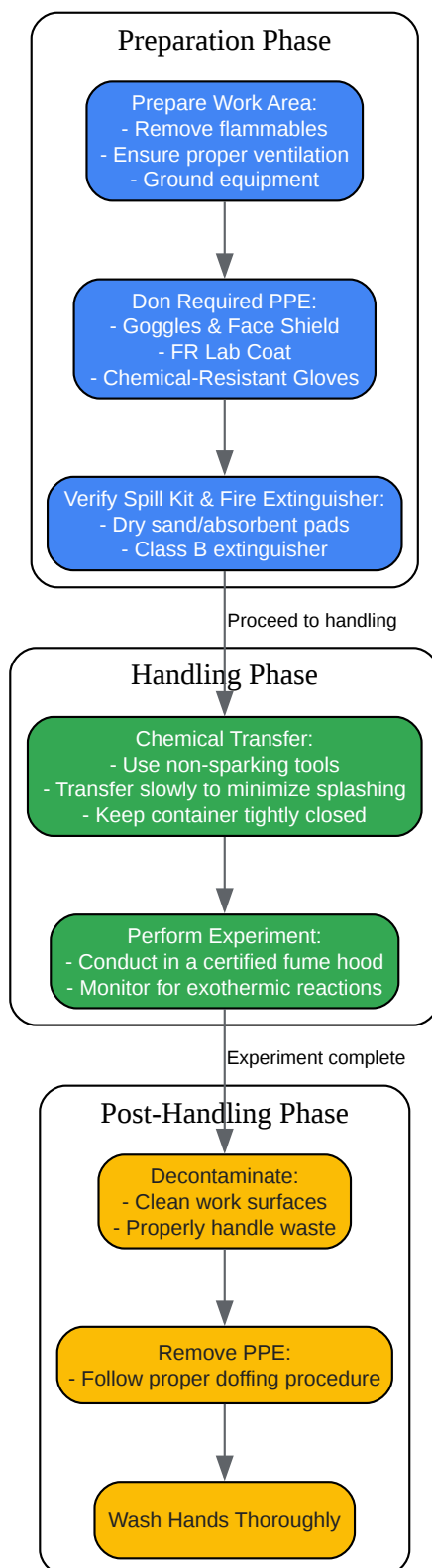
This chemical is classified as highly flammable, corrosive, and harmful if swallowed or inhaled.
[4][5] It can cause severe skin burns and serious eye damage.[2][4][5] Therefore, a comprehensive personal protective equipment (PPE) strategy is crucial.

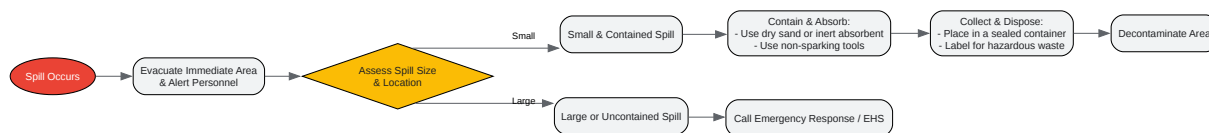
Minimum PPE Requirements:

- **Eye and Face Protection:** Chemical splash goggles that meet ANSI Z87.1 standards are mandatory.[2] A face shield worn over the goggles is required to protect against splashes and potential exothermic reactions.[2] Contact lenses should not be worn when handling this chemical.[2]
- **Skin and Body Protection:**
 - **Gloves:** Neoprene or Nitrile rubber gloves are recommended.[2] Due to the lack of specific breakthrough time data, it is advisable to double-glove and change gloves immediately upon any sign of contamination.[2]
 - **Lab Coat:** A flame-resistant (FR) lab coat, such as one made of Nomex®, should be worn over cotton clothing.[2] Polyester or acrylic fabrics should be avoided.[2] The lab coat must be kept fully buttoned.[2]
 - **Clothing and Footwear:** Full-length pants and closed-toe shoes are required to ensure no skin is exposed.[2]
- **Respiratory Protection:** If working outside a certified chemical fume hood or if exposure limits may be exceeded, a NIOSH-approved full-face respirator with an organic vapor/acid gas cartridge is necessary.[2] A formal respiratory protection program, including fit testing and medical evaluation, is required for all respirator use.[2]

Experimental Protocols: Safe Handling Procedures

Adherence to strict, methodical procedures is critical when working with **Isopropylmethyldichlorosilane**. The following workflow outlines the essential steps for safe handling.





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